

A Technical Guide to the Physicochemical Properties of 4-Methylpentanamide

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Compound of Interest

Compound Name: 4-Methylpentanamide

Cat. No.: B178914

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This technical guide provides an in-depth overview of the melting and boiling points of **4-Methylpentanamide**, targeted towards researchers, scientists, and professionals in drug development. This document outlines the key physical constants and details the experimental methodologies for their determination.

Physicochemical Data of 4-Methylpentanamide

4-Methylpentanamide is a primary amide with the molecular formula $C_6H_{13}NO$. Its physical properties, particularly its melting and boiling points, are influenced by its ability to form strong intermolecular hydrogen bonds.^{[1][2]} The quantitative data for these properties are summarized below.

Property	Value	Conditions
Melting Point	118-120 °C	Not specified
Boiling Point	245.2 °C	at 760 mmHg

Experimental Protocols

The determination of accurate melting and boiling points is crucial for the characterization and purity assessment of a compound.^[3] The following are detailed methodologies for these key experiments.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point can be determined using a melting point apparatus, such as a Mel-Temp or a Thiele tube.

Protocol using a Melting Point Apparatus:

- **Sample Preparation:** A small amount of the dry, crystalline **4-Methylpentanamide** is placed into a capillary tube, which is then sealed at one end. The sample is packed down to the bottom of the tube.[3]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Initial Rapid Heating:** A preliminary determination is often performed by heating the sample rapidly to get an approximate melting point range.
- **Slow Heating for Accuracy:** A second sample is then heated slowly, at a rate of about 1-2 °C per minute, as the temperature approaches the approximate melting point.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal disappears is recorded as the end of the melting range. For pure compounds, this range is typically narrow (0.5-1.0 °C).

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

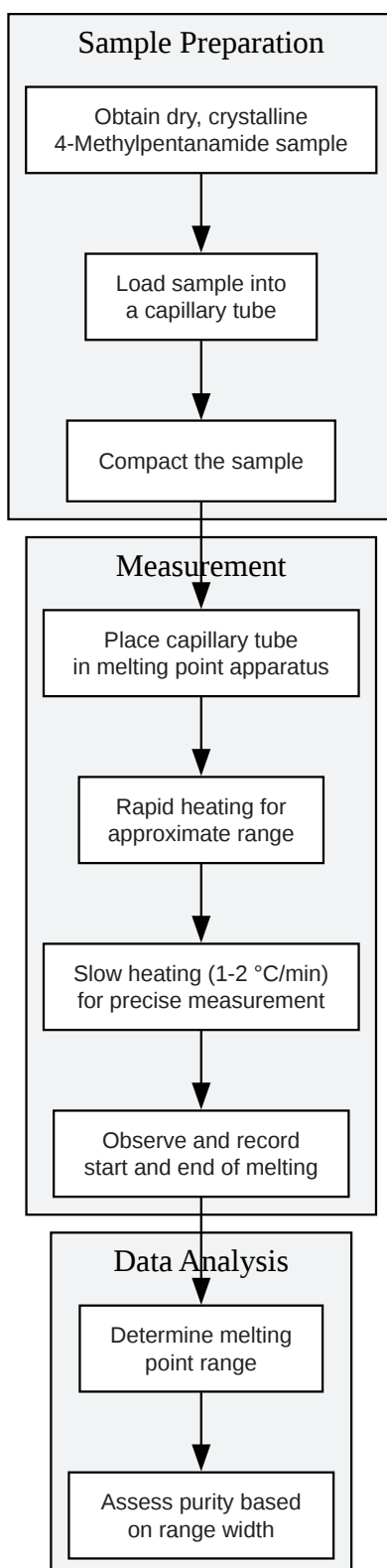
Protocol using a Thiele Tube:

- **Sample Preparation:** A small amount of **4-Methylpentanamide** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end down.

- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[4]
- Heating: The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out.[4]
- Observation and Recording: Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed. The liquid will begin to cool, and the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the substance at the given atmospheric pressure.[4]

Logical Workflow and Relationships

The following diagram illustrates the logical workflow for determining the melting point of a solid organic compound like **4-Methylpentanamide**.



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Caption: Workflow for Melting Point Determination.

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